

Application Notes and Protocols for RO-05-2921

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Compound of Interest

Compound Name: RO-05-2921

CAS No.: 2898-08-0

Cat. No.: B1294567

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **RO-05-2921** (1,3-Dihydro-5-phenyl-2H-1,4-benzodiazepin-2-one), along with a summary of its chemical properties and biological context.

Introduction

RO-05-2921 is a chemical intermediate belonging to the benzodiazepine class of compounds. It serves as a precursor in the synthesis of various benzodiazepine derivatives, which are known for their anxiolytic, sedative, hypnotic, anticonvulsant, and muscle-relaxant properties. The biological effects of benzodiazepines are primarily mediated through their interaction with the gamma-aminobutyric acid type A (GABA-A) receptor, a ligand-gated ion channel in the central nervous system. By binding to the benzodiazepine site on the GABA-A receptor, these compounds enhance the effect of GABA, leading to an increase in the frequency of chloride channel opening and subsequent neuronal hyperpolarization. This results in a dampening of neuronal excitability.

Given its role as a synthetic intermediate, the direct biological activity of **RO-05-2921** may be less potent or characterized compared to its downstream derivatives. However, its structural

similarity to active benzodiazepines suggests a potential affinity for the benzodiazepine receptor. Researchers working with **RO-05-2921** are typically involved in the discovery and development of novel central nervous system therapeutics.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **RO-05-2921** is presented in the table below. This information is essential for accurate stock solution preparation and experimental design.

Property	Value
Synonyms	1,3-Dihydro-5-phenyl-2H-1,4-benzodiazepin-2-one
CAS Number	2898-08-0
Molecular Formula	C ₁₅ H ₁₂ N ₂ O
Molecular Weight	236.27 g/mol
Aqueous Solubility	27.2 µg/mL (at pH 7.4)
Appearance	Solid (form may vary)
Storage Conditions	Short-term: 0-4°C; Long-term: -20°C

Experimental Protocols

3.1. Preparation of a Stock Solution

The following protocol describes the preparation of a stock solution of **RO-05-2921**. Due to its low aqueous solubility, organic solvents are required. Dimethyl sulfoxide (DMSO) is a common choice for creating high-concentration stock solutions of similar compounds.

Materials:

- **RO-05-2921** powder
- Dimethyl sulfoxide (DMSO), anhydrous

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- (Optional) Sonicator

Procedure:

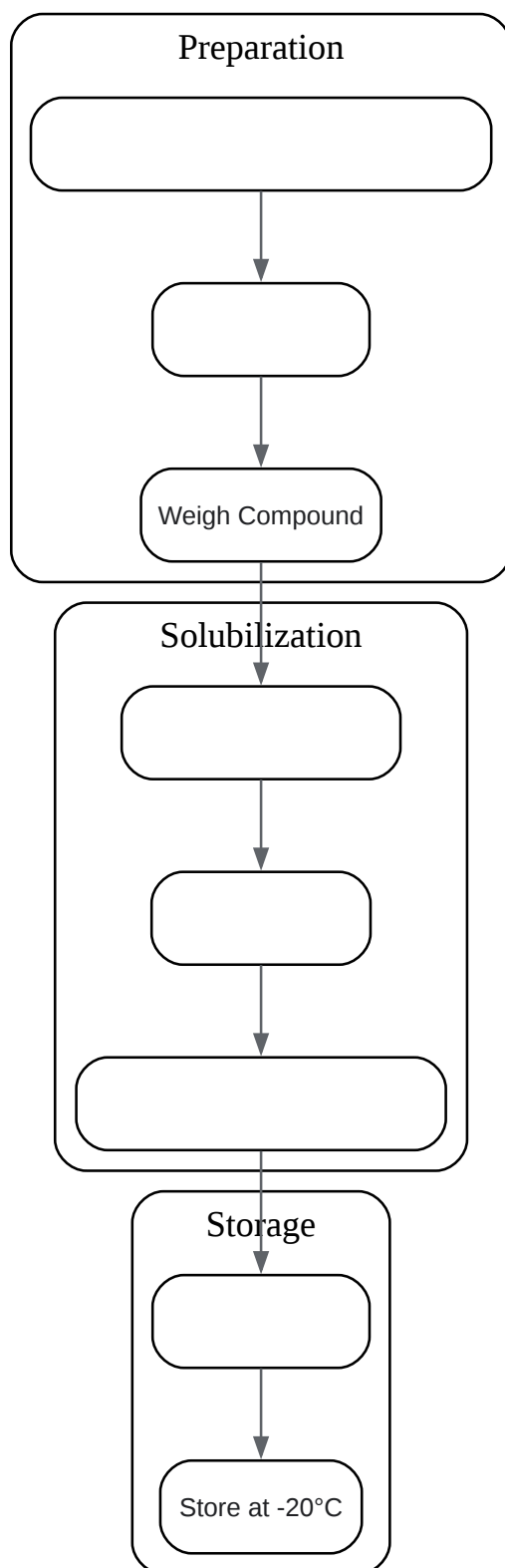
- Determine the Desired Stock Concentration and Volume: Decide on the final concentration (e.g., 10 mM) and volume (e.g., 1 mL) of the stock solution.
- Calculate the Required Mass of **RO-05-2921**:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for a 10 mM stock in 1 mL:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 236.27 \text{ g/mol} / 1000 = 2.36 \text{ mg}$
- Weighing **RO-05-2921**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the calculated mass of **RO-05-2921** powder into the tube.
- Solubilization:
 - Add the calculated volume of anhydrous DMSO to the tube containing the **RO-05-2921** powder.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles. If particles remain, sonication in a water bath for 5-10 minutes may aid in complete solubilization.

- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage.

Note on Solubility: While DMSO is a recommended solvent, the maximum solubility of **RO-05-2921** in DMSO is not widely reported. If a higher concentration stock solution is required, it is advisable to perform a preliminary solubility test with a small amount of the compound.

3.2. Workflow for Stock Solution Preparation

The following diagram illustrates the workflow for preparing a stock solution of **RO-05-2921**.



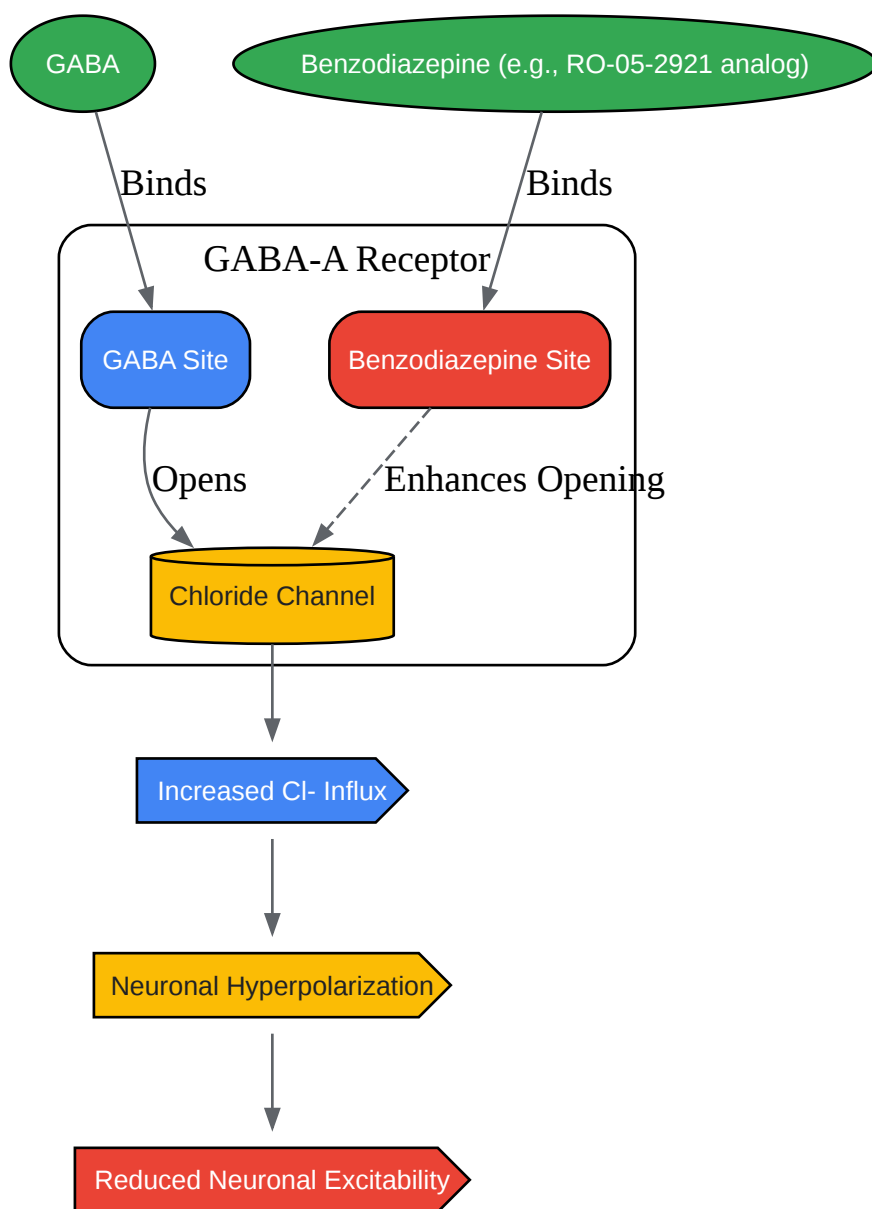
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Caption: Workflow for **RO-05-2921** stock solution preparation.

Biological Context and Signaling Pathway

RO-05-2921 is a structural analog of benzodiazepines, which are positive allosteric modulators of the GABA-A receptor. The GABA-A receptor is a pentameric chloride-selective ion channel that is activated by the neurotransmitter GABA. The binding of benzodiazepines to a specific site on the receptor (the benzodiazepine binding site) potentiates the action of GABA, leading to increased chloride influx and neuronal hyperpolarization. This enhanced inhibitory neurotransmission is the basis for the therapeutic effects of benzodiazepines.

The diagram below illustrates the general mechanism of action of benzodiazepines on the GABA-A receptor signaling pathway.



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Caption: Benzodiazepine action on the GABA-A receptor.

Safety Precautions

- Handle **RO-05-2921** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.

- Avoid inhalation of the powder and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for this compound for comprehensive safety information.
- Dispose of the compound and any contaminated materials in accordance with institutional and local regulations.
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